

# Section 1: Chemical Identification and Structural Context

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## Compound of Interest

Compound Name: Cyclopropanotropine Benzylate

CAS No.: 575463-96-6

Cat. No.: B133995

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**Cyclopropanotropine Benzylate**, also known as Cyclopropyltropine Benzylate, is a synthetic derivative of tropine.<sup>[1]</sup> Its chemical structure is characterized by a tropane core, a benzilate ester group, and a cyclopropyl modification. This architecture places it firmly within the class of anticholinergic agents, sharing a common heritage with well-known tropane alkaloids and synthetic analogs.

Chemical Identity:

- Chemical Name: **Cyclopropanotropine Benzylate**
- CAS Number: 575463-96-6<sup>[1]</sup>
- Molecular Formula: C<sub>23</sub>H<sub>25</sub>NO<sub>3</sub><sup>[1]</sup>
- Molecular Weight: 363.45 g/mol <sup>[1]</sup>

The structural similarities to potent anticholinergics like atropine and benztropine are critical for understanding its potential pharmacological and toxicological profile. The tropane moiety is a recognized pharmacophore for muscarinic acetylcholine receptor antagonism.

## Section 2: Inferred Hazard Identification and Classification

Based on the high toxicity of analogous compounds such as atropine and benztropine, it is prudent to handle **Cyclopropanotropine Benzylate** as a substance with a high degree of acute toxicity.[1][2][3]

Anticipated GHS Classification:

- Acute Toxicity (Oral): Category 1 or 2 (Fatal if swallowed)[1][2][3]
- Acute Toxicity (Dermal): Category 2 or 3 (Fatal or toxic in contact with skin)[1][2]
- Acute Toxicity (Inhalation): Category 2 (Fatal if inhaled)[3]
- Specific Target Organ Toxicity (Single Exposure): Category 1 (Causes damage to organs, particularly the central and peripheral nervous system)[1]

Primary Hazards:

- Potent Anticholinergic Effects: The primary toxicological concern is the induction of a severe anticholinergic toxidrome, even at low doses. Symptoms can include dry mouth, blurred vision, dilated pupils, tachycardia, urinary retention, and constipation.[4][5][6]
- Central Nervous System (CNS) Effects: Due to its potential to cross the blood-brain barrier, significant CNS effects are anticipated. These can range from dizziness and confusion to agitation, delirium, hallucinations, and convulsions.[4][5][7][8]
- Cardiovascular Effects: Tachycardia and other cardiac arrhythmias are a known risk with anticholinergic agents.
- Eye Irritation: Direct contact may cause serious eye irritation.[9]
- Skin Irritation: May cause skin irritation upon contact.[9][10]

## Section 3: Safe Handling, Storage, and Personal Protective Equipment (PPE)

Given the inferred high potency, all handling of **Cyclopropanotropine Benzylate** should occur in a controlled laboratory environment with appropriate engineering controls and personal

protective equipment.

Engineering Controls:

- Fume Hood: All weighing and solution preparation must be conducted in a certified chemical fume hood to prevent inhalation of airborne particles.
- Ventilation: The laboratory should be well-ventilated to minimize background exposure.[\[11\]](#)

Personal Protective Equipment (PPE):

- Respiratory Protection: For any procedures with a risk of aerosolization, a NIOSH-approved respirator is recommended.
- Eye Protection: Chemical safety goggles are mandatory.
- Hand Protection: Nitrile or other chemically resistant gloves should be worn at all times. Change gloves immediately if contamination is suspected.
- Body Protection: A lab coat must be worn. For larger quantities, a chemically resistant apron is advised.

Storage:

- Container: Keep the container tightly sealed in a cool, dry, and well-ventilated area.[\[11\]](#)
- Security: Store in a locked cabinet or other secure location to prevent unauthorized access.
- Light Sensitivity: Protect from light.

## Section 4: First-Aid and Emergency Procedures

Immediate and appropriate first aid is critical in the event of exposure.

Emergency Protocol:

- Inhalation: Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[3\]](#)[\[8\]](#)

- Skin Contact: Remove all contaminated clothing. Immediately flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.[7][8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Remove contact lenses if present and easy to do. Seek immediate medical attention.[7][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[7]

Note for Medical Professionals: The patient may be experiencing a severe anticholinergic toxidrome. Treatment is primarily symptomatic and supportive. In severe cases of poisoning, the administration of a cholinesterase inhibitor like physostigmine salicylate may be considered to reverse the anticholinergic effects.[7]

## Section 5: Inferred Toxicological Profile

The toxicological properties of **Cyclopropanotropine Benzylate** are predicted based on its anticholinergic mechanism of action. It is expected to act as a competitive antagonist of muscarinic acetylcholine receptors in both the central and peripheral nervous systems.

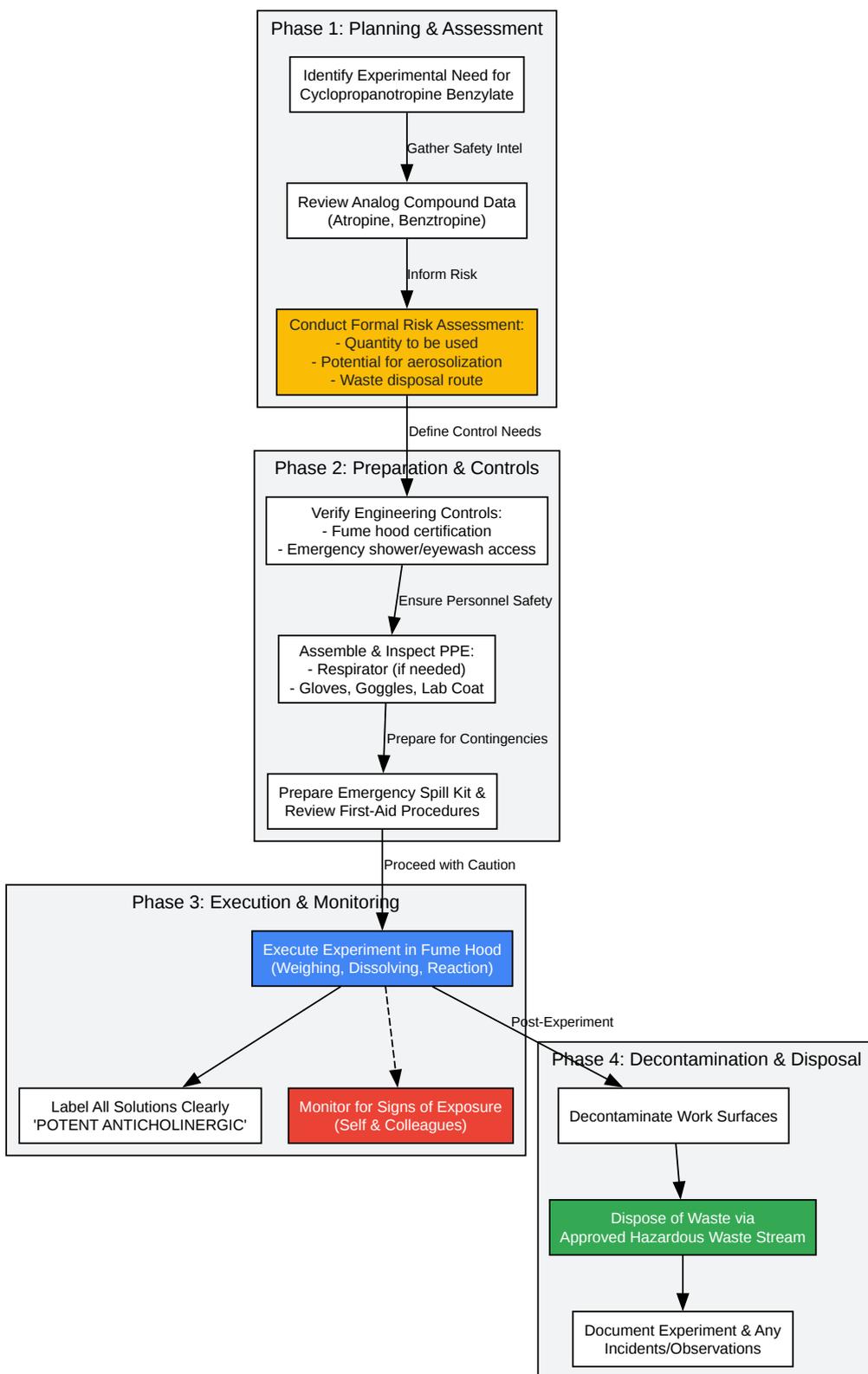
System	Anticipated Effects	Analogous Compound Evidence
Central Nervous System	Dizziness, confusion, memory impairment, agitation, delirium, hallucinations, convulsions.[4][5]	Benztropine and other anticholinergics are known to cause a range of CNS side effects.[4][5][7][8]
Peripheral Nervous System	Dry mouth, blurred vision, dilated pupils, urinary retention, constipation, tachycardia.[4][5][6]	These are classic symptoms of atropine and scopolamine poisoning.[6]
Cardiovascular System	Tachycardia, potential for arrhythmias.	A common effect of systemic anticholinergic exposure.

Acute Toxicity Data for Analogous Compounds:

Compound	Route	LD50/TDLO	Species
Atropine	Oral	LD50: 75 mg/kg	Mouse[2]
Atropine	Oral	LD50: 500 mg/kg	Rat[2]
Atropine	Inhalation	-	Fatal if inhaled[3]
Benztropine Mesylate	Oral	LD50: 91 mg/kg	Mouse[8]
Benztropine Mesylate	Oral	LD50: 940 mg/kg	Rat[8]
Tropine	Oral, Dermal, Inhalation	-	Toxic

## Section 6: Experimental Workflows and Risk Mitigation

A systematic approach to risk assessment is crucial when working with potent, uncharacterized compounds. The following workflow is recommended for any new experiment involving **Cyclopropanotropine Benzylate**.



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Caption: Risk Mitigation Workflow for **Cyclopropanotropine Benzylate**.

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